

# An In-depth Technical Guide to the Physical and Chemical Properties of Dimethylcadmium

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## Compound of Interest

Compound Name: Dimethylcadmium

Cat. No.: B1197958

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**Abstract:** This technical guide provides a comprehensive overview of the physical and chemical properties of **dimethylcadmium** ( $\text{Cd}(\text{CH}_3)_2$ ). It is intended for researchers, scientists, and drug development professionals who require detailed information on this highly toxic and reactive organometallic compound. This document summarizes key quantitative data, outlines experimental protocols for its synthesis, and visually represents its structure and reactivity through diagrams. Due to its extreme toxicity and pyrophoric nature, handling of **dimethylcadmium** requires stringent safety protocols and specialized equipment.

## Physical Properties

**Dimethylcadmium** is a colorless, volatile, and highly toxic liquid with a characteristic foul, metallic odor.[1][2] It is a linear molecule in the gas phase and in solution.[1][3] The solid state of **dimethylcadmium** can exist in two different phases: a high-temperature tetragonal phase and a low-temperature monoclinic phase.[3]

Table 1: Physical Properties of **Dimethylcadmium**

Property	Value
Molecular Formula	C <sub>2</sub> H <sub>6</sub> Cd[1]
Molecular Weight	142.48 g/mol [3]
Appearance	Colorless liquid[1]
Odor	Foul, unpleasant, metallic[1]
Density	1.985 g/mL[1]
Melting Point	-4.5 °C (268.6 K)[1]
Boiling Point	106 °C (379 K)[1]
Flash Point	-18 °C[4]
Vapor Pressure	28.4 mm Hg @ 20°C[4]
Solubility	Reacts violently with water.[1] Soluble in diethyl ether, benzene, and hexane.[3]
Refractive Index	1.5488[4]

## Chemical Properties

**Dimethylcadmium** is a highly reactive organocadmium compound. Its chemical behavior is characterized by its pyrophoric nature, sensitivity to air and moisture, and its utility as a reagent in organic synthesis. It is a weak Lewis acid, capable of forming adducts with Lewis bases like diethyl ether and 2,2'-bipyridine.[1][5]

Table 2: Chemical and Structural Properties of **Dimethylcadmium**

Property	Value/Description
CAS Number	506-82-1[1]
Molecular Structure	Linear molecule with C-Cd-C bond angle of 180°. [1]
C-Cd Bond Length	213 pm[1]
Reactivity	Pyrophoric (ignites spontaneously in air). [3][4] Reacts violently with water. [1][3]
Thermal Stability	Decomposes with explosive violence when heated above 150°C. [6]

## Reactivity and Hazards

**Dimethylcadmium** is an extremely hazardous substance. It is pyrophoric, catching fire spontaneously upon exposure to air. [4] Its reaction with water is violent and produces flammable methane gas and toxic cadmium oxide vapors. [3][7] Due to its high vapor pressure, it poses a significant inhalation risk, and even small amounts can be fatal. [7][8] It is classified as a carcinogen and a reproductive toxin. [2][7] Upon exposure to air, it can also form explosive peroxides. [7]

## Experimental Protocols

### Synthesis of Dimethylcadmium

The most common laboratory synthesis of **dimethylcadmium** involves the reaction of a cadmium dihalide, such as cadmium bromide ( $\text{CdBr}_2$ ), with a methyl Grignard reagent (e.g., methylmagnesium bromide,  $\text{CH}_3\text{MgBr}$ ) or methyllithium in an anhydrous ethereal solvent under an inert atmosphere. [3][5]

Reaction:  $\text{CdBr}_2 + 2 \text{CH}_3\text{MgBr} \rightarrow \text{Cd}(\text{CH}_3)_2 + 2 \text{MgBr}_2$  [5]

Detailed Methodology:

- **Apparatus Setup:** All glassware must be thoroughly dried to remove any traces of water. The reaction is typically carried out in a three-necked flask equipped with a mechanical stirrer, a

dropping funnel, and a condenser connected to a nitrogen or argon gas line to maintain an inert atmosphere.

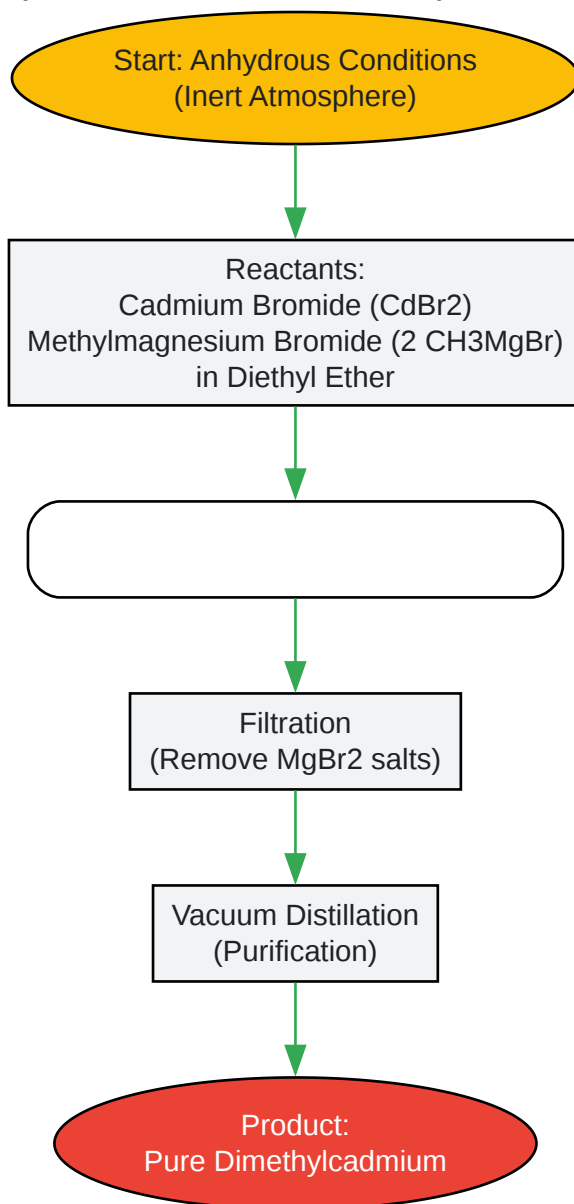
- **Reagents:** Anhydrous diethyl ether is used as the solvent. Cadmium bromide is added to the flask, followed by the slow, dropwise addition of the methylmagnesium bromide solution from the dropping funnel.
- **Reaction Conditions:** The reaction mixture is typically cooled in an ice bath to control the exothermic reaction. After the addition of the Grignard reagent is complete, the mixture is allowed to warm to room temperature and stirred for several hours to ensure the reaction goes to completion.
- **Workup and Purification:** The resulting mixture contains solid magnesium salts, which are removed by filtration under an inert atmosphere. The filtrate, containing **dimethylcadmium** in diethyl ether, is then subjected to distillation under reduced pressure to isolate the pure product.<sup>[3]</sup> Given its thermal instability, distillation is often performed at a lower temperature (e.g., 40–50°C) under vacuum.<sup>[3]</sup>

## Visualizations

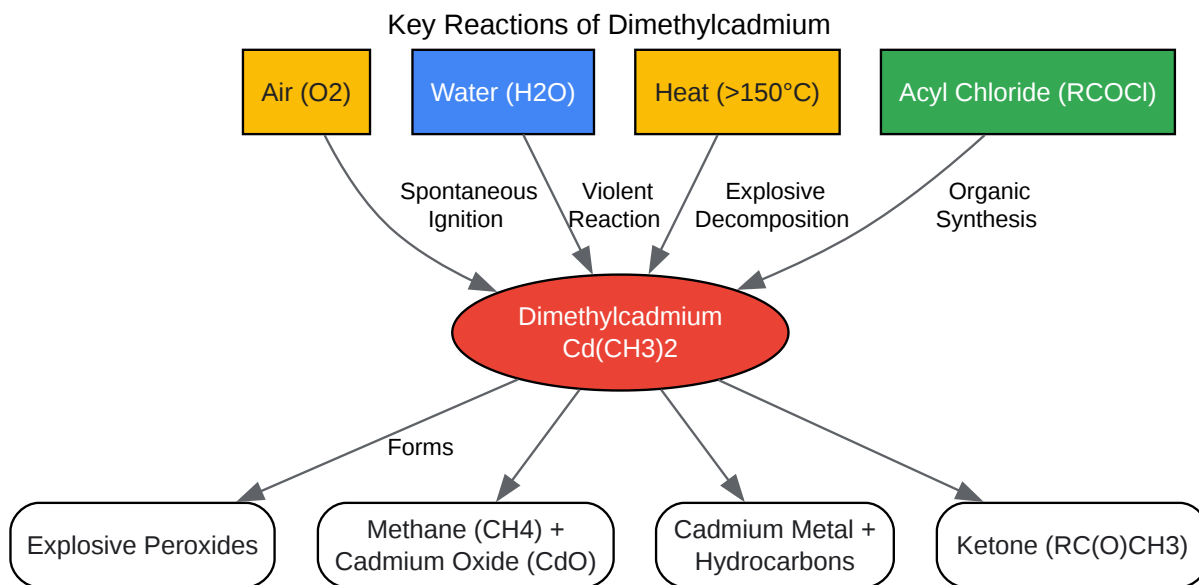
The following diagrams illustrate the molecular structure, a typical synthesis workflow, and the key reactivity of **dimethylcadmium**.

Caption: Molecular structure of **Dimethylcadmium**.

## Synthesis Workflow for Dimethylcadmium

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Caption: Experimental workflow for **Dimethylcadmium** synthesis.



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Caption: Reactivity of **Dimethylcadmium**.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical and Chemical Properties of Dimethylcadmium]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1197958#physical-and-chemical-properties-of-dimethylcadmium>]

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